

Preparation of AM-0902 Stock Solutions for Cell Culture Experiments

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

AM-0902 is a potent and selective antagonist of the Transient Receptor Potential A1 (TRPA1) ion channel.[1][2][3] It is a valuable tool for in vitro and in vivo studies investigating the role of TRPA1 in various physiological and pathological processes, including pain and inflammation.[3] Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in cell culture experiments. This document provides a detailed protocol for the preparation, storage, and handling of **AM-0902** stock solutions.

AM-0902 Properties

A summary of the key chemical and physical properties of **AM-0902** is provided in the table below.



Property	Value	Source
Molecular Weight	370.79 g/mol	[1]
Formula	C17H15CIN6O2	[1]
Appearance	White to off-white solid	[1]
Purity	≥98%	[4]
Solubility	Soluble in DMSO to 100 mM (37.08 mg/mL) or 150 mg/mL (404.54 mM) with ultrasonic and warming.	[1][4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years.	[1]
Storage (In Solvent)	-80°C for 2 years; -20°C for 1 year.	[1]

Experimental Protocols Materials

- AM-0902 powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses



Preparation of a 10 mM AM-0902 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many cell culture experiments.

Calculation:

To prepare a 10 mM stock solution, the required mass of **AM-0902** can be calculated using the following formula:

Mass (mg) = Desired Concentration (mol/L) x Molecular Weight (g/mol) x Volume (L) x 1000

For 1 mL of a 10 mM stock solution:

Mass (mg) = $0.010 \text{ mol/L} \times 370.79 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 3.7079 \text{ mg}$

Procedure:

- Weighing: Carefully weigh out 3.71 mg of AM-0902 powder and place it in a sterile
 microcentrifuge tube. To minimize handling of small powder quantities, it is often practical to
 weigh a larger amount (e.g., 10 mg) and dissolve it in the appropriate volume of solvent to
 achieve the desired concentration.
- Solubilization: Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the AM-0902 powder. For 3.71 mg, this would be 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex the solution until the compound is completely dissolved.[5]
- Warming and Sonication (if necessary): If the compound does not fully dissolve, gentle
 warming of the solution (e.g., in a 37°C water bath) and/or sonication can be used to aid
 dissolution.[1]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[2][6] Store the



aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).[1]

Preparation of Working Solutions for Cell Culture

Working solutions are prepared by diluting the concentrated stock solution into the cell culture medium to the desired final concentration.

Important Considerations:

- Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.[7] Always include a vehicle control (cell culture medium with the same final concentration of DMSO as the highest concentration of AM-0902) in your experiments.[6]
- Precipitation: Small molecule inhibitors dissolved in DMSO may precipitate when added to an aqueous solution like cell culture medium.[7] To avoid this, it is recommended to perform serial dilutions of the stock solution in the cell culture medium.

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM AM-0902 stock solution at room temperature.
- Serial Dilutions: Perform serial dilutions of the thawed stock solution in your complete cell culture medium to achieve the desired final concentrations. For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μ L of the 10 mM stock to 999 μ L of cell culture medium).
- Mixing: Gently mix the working solution by pipetting up and down.
- Cell Treatment: Add the prepared working solutions to your cells.

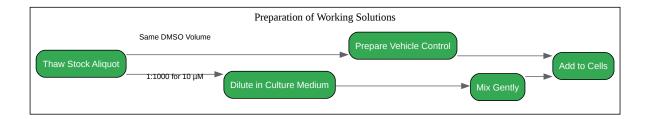
Diagrams





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Caption: Workflow for preparing AM-0902 stock solution.



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Caption: Workflow for preparing working solutions for cell culture.

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